

[1,4'-Bipiperidine]-1'-carbonyl chloride molecular weight and formula

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Compound of Interest

Compound Name: [1,4'-Bipiperidine]-1'-carbonyl chloride

Cat. No.: B151784

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Technical Guide: [1,4'-Bipiperidine]-1'-carbonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **[1,4'-Bipiperidine]-1'-carbonyl chloride**, a key intermediate in pharmaceutical synthesis. This document outlines its chemical properties, including molecular weight and formula, and provides a detailed experimental protocol for its synthesis.

Core Chemical Data

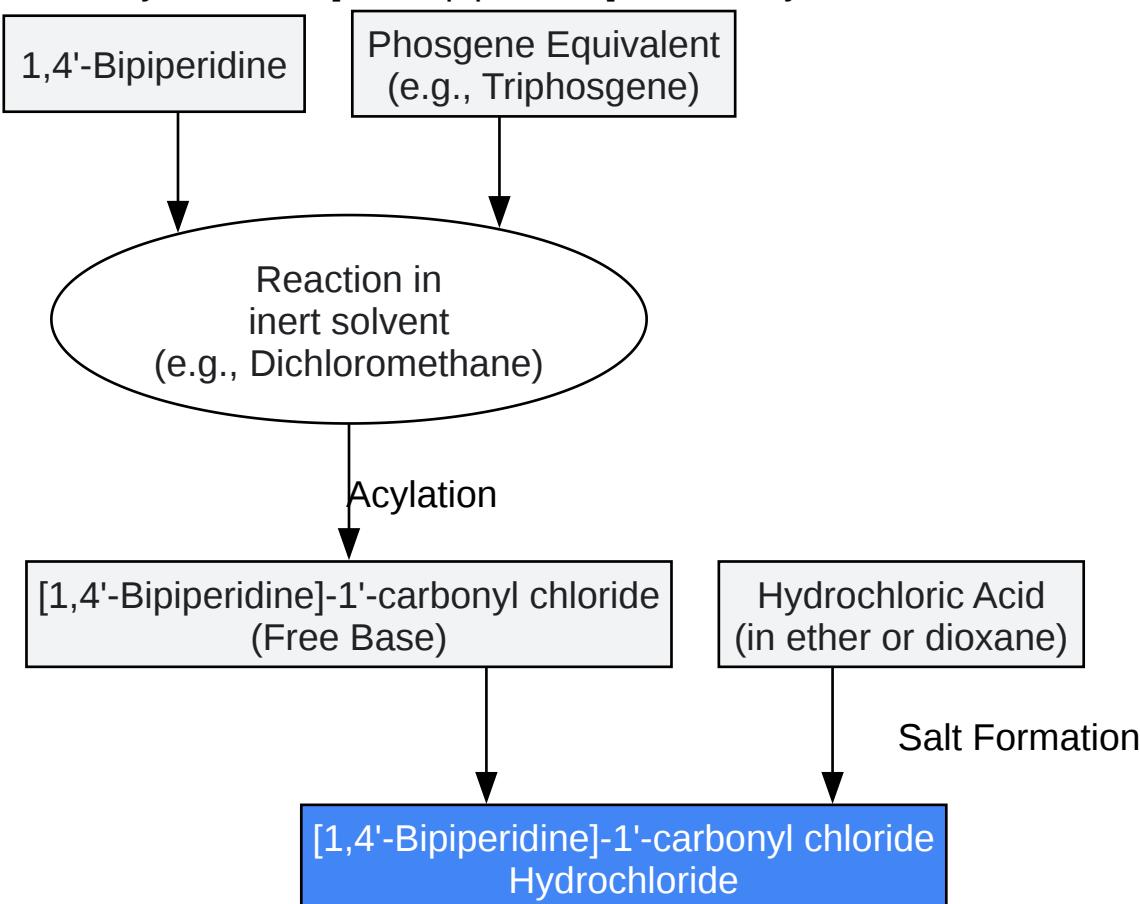
[1,4'-Bipiperidine]-1'-carbonyl chloride is commonly handled in its hydrochloride salt form for increased stability. The properties of both the free base and the hydrochloride salt are detailed below.

Property	[1,4'-Bipiperidine]-1'-carbonyl chloride	[1,4'-Bipiperidine]-1'-carbonyl chloride hydrochloride
Molecular Formula	C11H19ClN2O ^[1]	C11H20Cl2N2O ^{[2][3][4][5]}
Molecular Weight	230.73 g/mol ^[1]	267.19 g/mol ^{[3][4][5][6]}
CAS Number	103816-19-9 ^[1]	143254-82-4 ^{[2][3][4][5]}
Appearance	Not specified	White to off-white solid ^[5]
Storage Conditions	Inert atmosphere, 2-8°C ^[1]	Under inert gas (nitrogen or Argon) at 2-8°C ^[5]

Synthesis Pathway Overview

The following diagram illustrates a common synthetic route to produce **[1,4'-Bipiperidine]-1'-carbonyl chloride** hydrochloride. This process typically involves the reaction of 1,4'-bipiperidine with a phosgene equivalent, followed by the introduction of hydrochloric acid to form the stable salt.

Synthesis of [1,4'-Bipiperidine]-1'-carbonyl chloride HCl

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